

Application Note: Quantification of Anilazine in Water by HPLC-UV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anilazine

Cat. No.: B1666039

[Get Quote](#)

Abstract

This application note details a robust and sensitive High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the quantitative analysis of the fungicide **Anilazine** in water samples. The protocol outlines sample preparation using solid-phase extraction, chromatographic conditions for optimal separation, and method validation parameters. This method is intended for use by researchers, environmental scientists, and water quality monitoring professionals.

Introduction

Anilazine is a triazine fungicide previously used to control various fungal diseases on crops and turf.^{[1][2][3][4]} Due to its potential for environmental contamination, monitoring its presence in water sources is crucial. This document provides a detailed protocol for the quantification of **Anilazine** in water using HPLC-UV, a widely accessible and reliable analytical technique. **Anilazine** is a white to tan crystalline solid that is insoluble in water and moderately soluble in organic solvents.^{[1][2][5][6]} It is stable in neutral and slightly acidic conditions but is susceptible to hydrolysis under alkaline conditions.^{[2][5][6]}

Experimental Protocol

Materials and Reagents

- **Anilazine** analytical standard (>98% purity)

- HPLC grade acetonitrile, methanol, and water
- Formic acid (analytical grade)
- Solid-phase extraction (SPE) cartridges (e.g., C18, 500 mg, 6 mL)
- Glass fiber filters (0.45 μm)
- Volumetric flasks, pipettes, and autosampler vials

Instrumentation

- HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Analytical column: C18, 4.6 x 150 mm, 5 μm particle size.
- Data acquisition and processing software.

Sample Preparation: Solid-Phase Extraction (SPE)

- Sample Pre-treatment: Filter water samples (500 mL) through a 0.45 μm glass fiber filter to remove suspended particles. Acidify the sample to a pH of approximately 3 with formic acid.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Sample Loading: Load the pre-treated water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove interfering polar impurities.
- Elution: Elute the retained **Anilazine** from the cartridge with 5 mL of acetonitrile into a collection tube.
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of the mobile phase.

- Final Filtration: Filter the reconstituted sample through a 0.45 µm syringe filter into an autosampler vial for HPLC analysis.

HPLC-UV Conditions

Parameter	Condition
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient	0-2 min: 60% B 2-10 min: 60-90% B 10-12 min: 90% B 12-13 min: 90-60% B 13-15 min: 60% B
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	20 µL
UV Wavelength	274 nm
Run Time	15 minutes

Calibration

Prepare a series of standard solutions of **Anilazine** in the mobile phase at concentrations ranging from 0.1 to 10 µg/mL. Inject each standard and construct a calibration curve by plotting the peak area against the concentration.

Data Presentation

The quantitative performance of this method was validated according to standard guidelines. The results are summarized in the table below.

Validation Parameter	Result
Linearity Range	0.1 - 10 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.03 µg/mL
Limit of Quantification (LOQ)	0.1 µg/mL
Accuracy (Recovery)	95 - 105%
Precision (RSD%)	< 5%

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Anilazine** quantification.

Conclusion

The described HPLC-UV method provides a reliable and sensitive approach for the quantification of **Anilazine** in water samples. The solid-phase extraction protocol allows for effective pre-concentration and clean-up of the analyte. The method validation data demonstrates excellent linearity, accuracy, and precision, making it suitable for routine environmental monitoring.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anilazine | C₉H₅Cl₃N₄ | CID 7541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. Anilazine - Wikipedia [en.wikipedia.org]
- 5. ANILAZINE | 101-05-3 [chemicalbook.com]
- 6. ANILAZINE | 101-05-3 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Application Note: Quantification of Anilazine in Water by HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666039#hplc-uv-method-for-quantification-of-anilazine-in-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com